

Synonyms for 4-Methylpentanal-d7 (e.g., 4-Methylvaleraldehyde-d7, Isocaproaldehyde-d7)

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Compound of Interest

Compound Name: 4-Methylpentanal-d7

Cat. No.: B1146708

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A Technical Guide to 4-Methylpentanal-d7 and its Synonyms in Research

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-Methylpentanal-d7**, a deuterated aldehyde of significant interest in pharmaceutical research and metabolic studies. This document covers its synonyms, key applications, and relevant biochemical pathways, presenting detailed information for researchers and drug development professionals.

Chemical Identity and Synonyms

4-Methylpentanal-d7 is a stable isotope-labeled version of 4-methylpentanal. The deuterium labeling provides a distinct mass signature, making it an invaluable tool in various analytical techniques. A comprehensive list of its synonyms is provided in Table 1.

Table 1: Synonyms and Chemical Properties of **4-Methylpentanal-d7**

Synonym	CAS Number	Molecular Formula	Molecular Weight (g/mol)
4-Methylpentanal-d7	1794978-55-4	C ₆ H ₅ D ₇ O	107.20
4-Methylvaleraldehyde-d7	1794978-55-4	C ₆ H ₅ D ₇ O	107.20
Isocaproaldehyde-d7	1794978-55-4	C ₆ H ₅ D ₇ O	107.20
4-Methyl-1-pentanal-d7	1794978-55-4	C ₆ H ₅ D ₇ O	107.20
Isohexanal-d7	1794978-55-4	C ₆ H ₅ D ₇ O	107.20
γ-Methylvaleraldehyde-d7	1794978-55-4	C ₆ H ₅ D ₇ O	107.20
4-Methylpentan-1-one-d7	1794978-55-4	C ₆ H ₅ D ₇ O	107.20

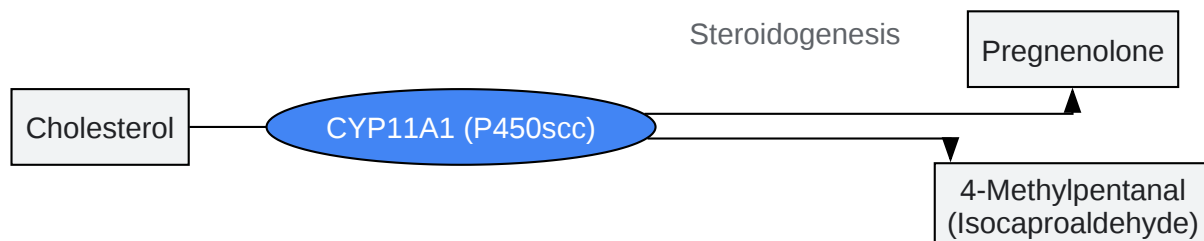
Applications in Pharmaceutical Development and Research

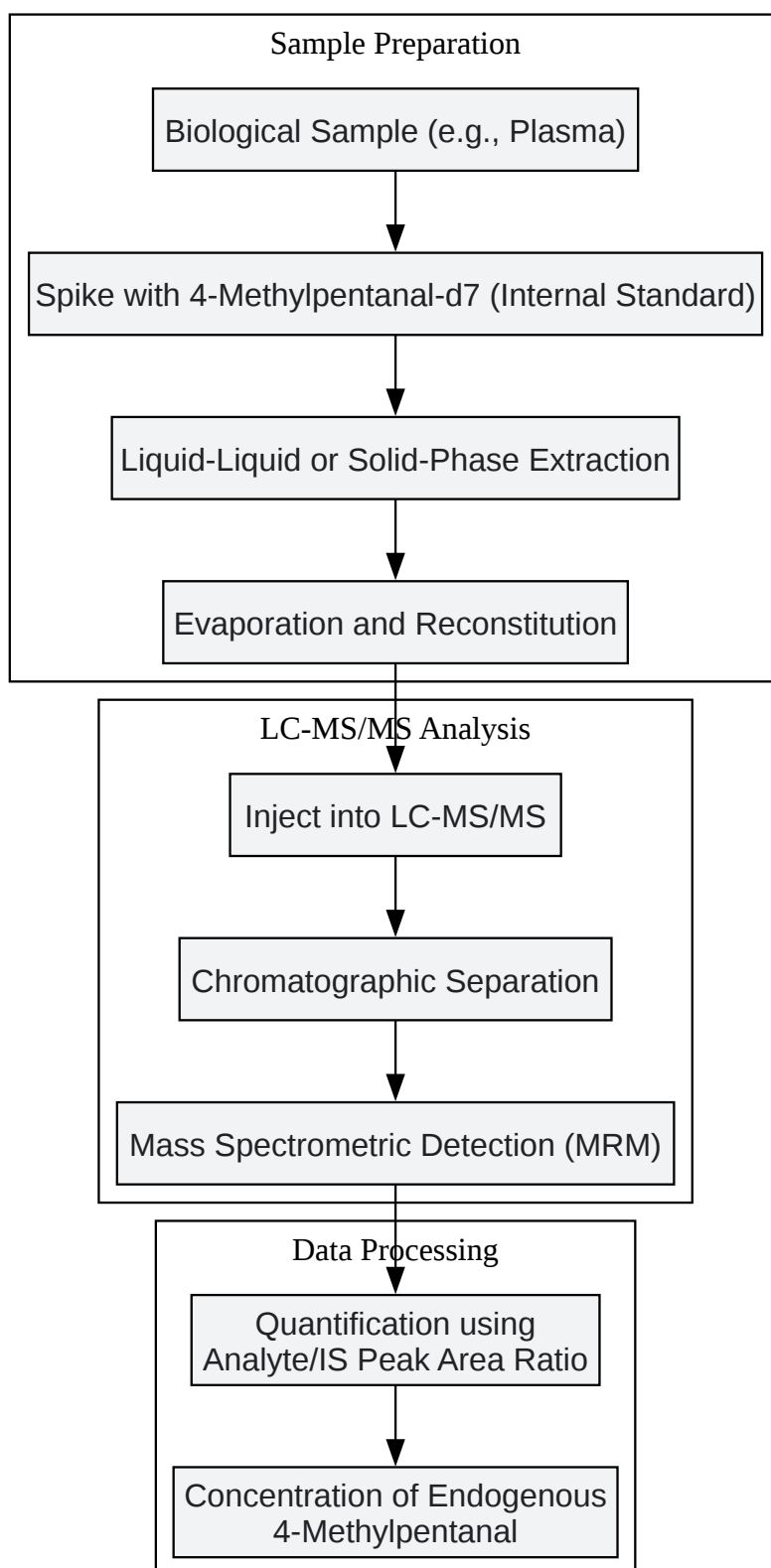
The primary application of **4-Methylpentanal-d7** lies in its role as a critical intermediate in the synthesis of deuterated Pregabalin. Pregabalin is an anticonvulsant and anxiolytic medication. The use of deuterated analogs in drug development can offer advantages such as improved pharmacokinetic profiles.

Furthermore, its non-deuterated counterpart, 4-methylpentanal (also known as isocaproaldehyde), is an endogenous product of the cholesterol side-chain cleavage reaction, the initial step in steroidogenesis.[1][2] This positions **4-Methylpentanal-d7** as a potential internal standard for the quantitative analysis of 4-methylpentanal in biological matrices, which could serve as a biomarker for steroid metabolism.[1] The use of stable isotope-labeled internal standards is a well-established practice in quantitative mass spectrometry-based assays, offering high precision and accuracy.

Biochemical Pathway: Cholesterol Side-Chain Cleavage

The biosynthesis of steroid hormones begins with the conversion of cholesterol to pregnenolone. This reaction is catalyzed by the mitochondrial enzyme, cholesterol side-chain cleavage enzyme (P450scc or CYP11A1).^{[2][3][4]} The reaction proceeds in three steps, involving two hydroxylations of the cholesterol side chain, ultimately leading to the cleavage of the C20-C22 bond. This cleavage releases pregnenolone and 4-methylpentanal (isocaproaldehyde).^{[2][3]}





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